

# An In-depth Technical Guide to 4-Amino-4'-hydroxybenzophenone

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## Compound of Interest

Compound Name: 4-Amino-4'-hydroxybenzophenone

Cat. No.: B076200

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-4'-hydroxybenzophenone**, a versatile bifunctional molecule with significant applications in materials science and pharmaceutical research. This document details its chemical and physical properties, safety and handling protocols, and relevant experimental procedures.

## Chemical Identity and Properties

**4-Amino-4'-hydroxybenzophenone**, with the CAS number 14963-34-9, is a benzophenone derivative featuring both an amino group and a phenolic hydroxyl group on separate phenyl rings.<sup>[1][2]</sup> This unique structure makes it a valuable building block in organic synthesis.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	14963-34-9
Molecular Formula	C <sub>13</sub> H <sub>11</sub> NO <sub>2</sub> <sup>[2]</sup>
Molecular Weight	213.23 g/mol <sup>[2]</sup>
IUPAC Name	(4-aminophenyl)(4-hydroxyphenyl)methanone <sup>[3]</sup>
SMILES	O=C(C1=CC=C(O)C=C1)C2=CC=C(N)C=C2 <sup>[2]</sup>

Table 2: Physical and Chemical Properties

Property	Value
Melting Point	184°C[4]
logP	2.78660[4]
Polar Surface Area (PSA)	63.32 Å²[4]
Storage Temperature	Room Temperature, keep in a dark, dry, and sealed place[2][4]

## Synthesis and Experimental Protocols

The primary application of **4-Amino-4'-hydroxybenzophenone** in a research context is as a monomer for the synthesis of novel polymers, such as photosensitive polyimides and polyamides.[3] It also serves as a precursor for developing pharmacologically active molecules.[3]

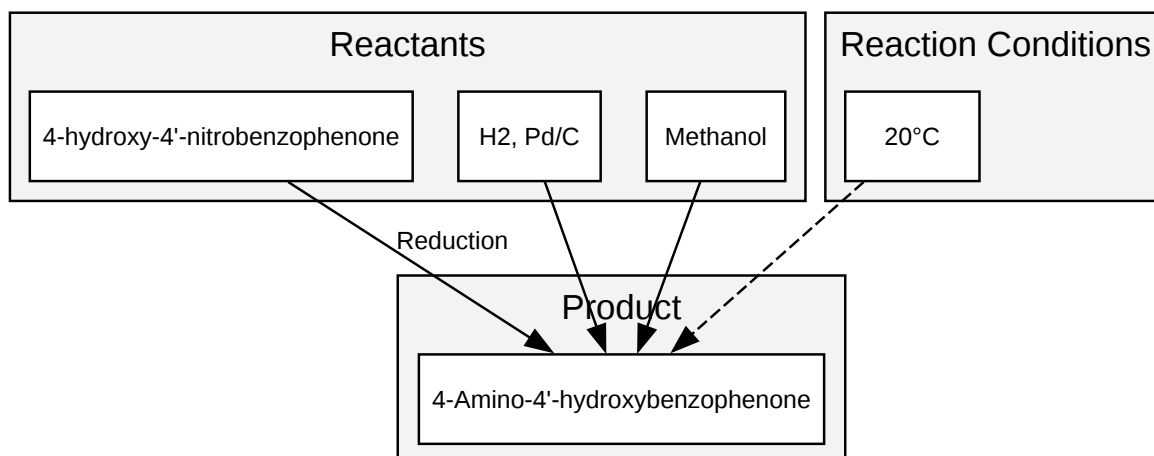
A common synthetic route to obtain **4-Amino-4'-hydroxybenzophenone** involves the reduction of 4-hydroxy-4'-nitrobenzophenone.

### Experimental Protocol: Synthesis via Reduction

A general method for the synthesis of (4-aminophenyl)(4-hydroxyphenyl)methanone involves the reduction of 4-hydroxy-4'-nitrobenzophenone.[4]

- Reaction:
  - Starting Material: 4-hydroxy-4'-nitrobenzophenone
  - Reagents: Hydrogen gas, Palladium on activated charcoal (catalyst)
  - Solvent: Methanol
  - Temperature: 20°C
- Workflow Diagram:

## Synthesis of 4-Amino-4'-hydroxybenzophenone



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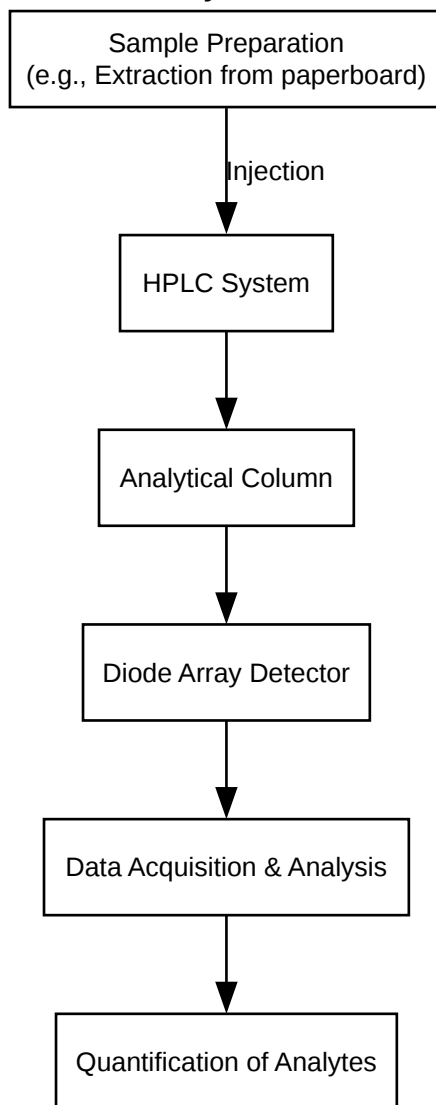
Caption: Synthetic workflow for **4-Amino-4'-hydroxybenzophenone**.

## Analytical Methods

High-performance liquid chromatography (HPLC) with a diode array detector is a suitable method for the simultaneous determination and quantification of benzophenone and its derivatives, including **4-Amino-4'-hydroxybenzophenone**, particularly in contexts like food packaging analysis.<sup>[5]</sup>

Experimental Workflow: HPLC Analysis

## HPLC Analysis Workflow



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Caption: Generalized workflow for HPLC analysis.

## Safety and Handling

**4-Amino-4'-hydroxybenzophenone** is classified as an irritant. It is crucial to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.

Table 3: GHS Hazard Information

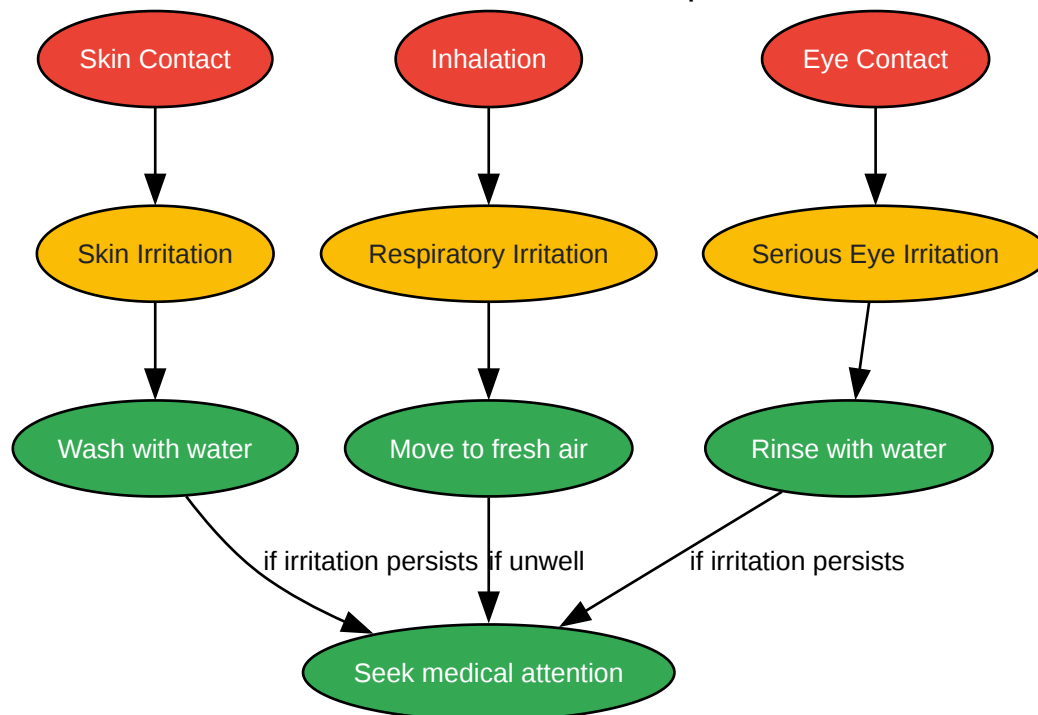
Hazard Statement	Precautionary Statement
H315: Causes skin irritation[6]	P264: Wash thoroughly after handling[6]
H319: Causes serious eye irritation[6]	P280: Wear protective gloves/protective clothing/eye protection/face protection[6]
H335: May cause respiratory irritation[6]	P261: Avoid breathing dust/fume/gas/mist/vapours/spray[6]
P271: Use only outdoors or in a well-ventilated area[6]	

#### First Aid Measures:

- If on skin: Wash with plenty of water. If skin irritation occurs, get medical help.[6]
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Get medical help if you feel unwell.[6]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[7]

#### Logical Relationship: Hazard and Response

## Hazard and First Aid Response



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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Amino-4'-hydroxybenzophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076200#4-amino-4-hydroxybenzophenone-cas-number-and-properties]

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